

Comparative Efficacy of RP-54745 and Modern Biologics in Methotrexate-Resistant Rheumatoid Arthritis

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Compound of Interest

Compound Name: RP-54745

Cat. No.: B1680018

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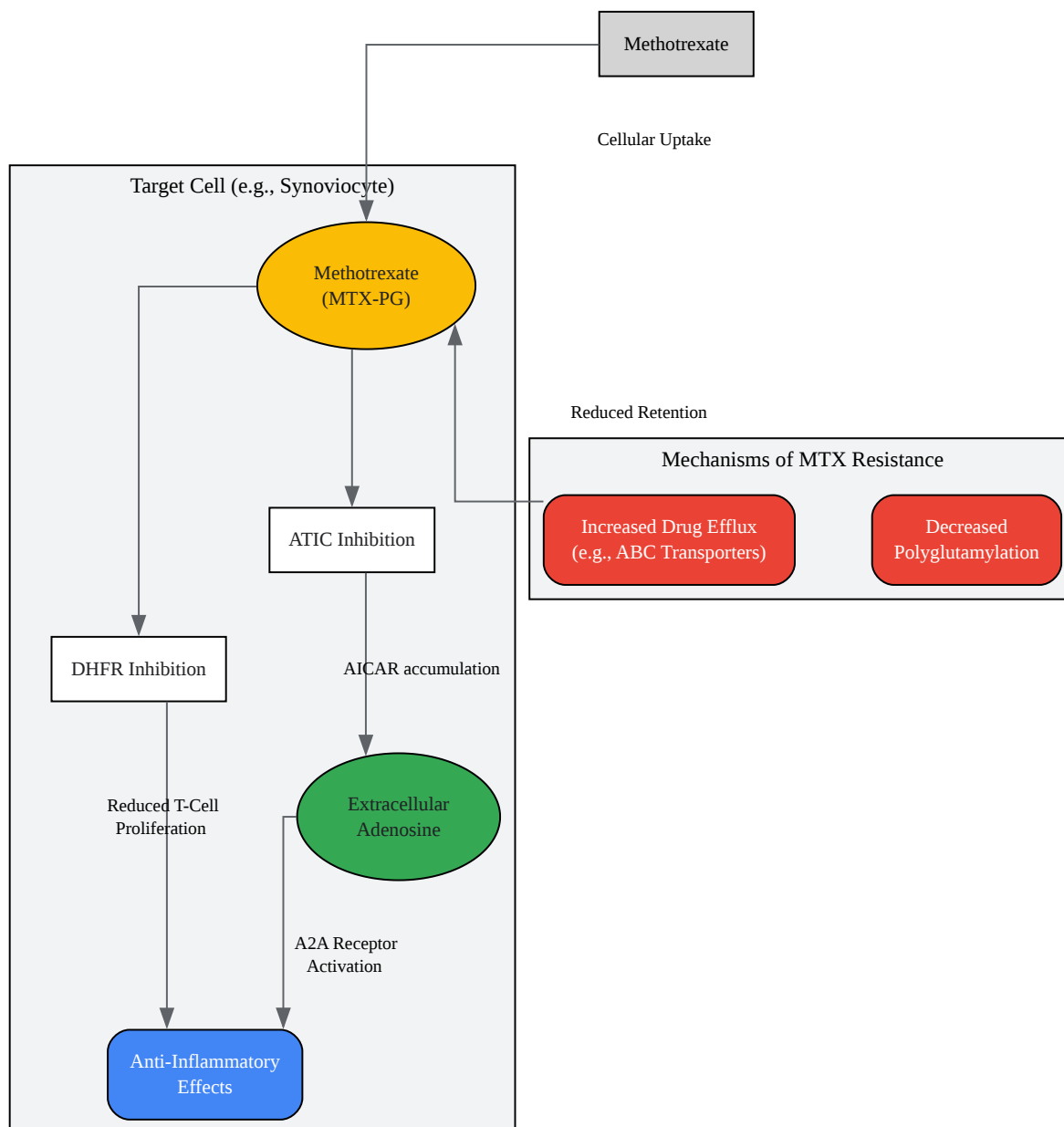
Methotrexate (MTX) remains the first-line disease-modifying antirheumatic drug (DMARD) for rheumatoid arthritis (RA). However, a significant portion of patients, estimated between 30% and 50%, develop an inadequate response or resistance to MTX, necessitating alternative therapeutic strategies.^{[1][2]} This guide provides a comparative evaluation of the experimental compound **RP-54745** against established therapeutic classes—Janus kinase (JAK) inhibitors and Tumor Necrosis Factor (TNF) inhibitors—for the treatment of MTX-resistant RA.

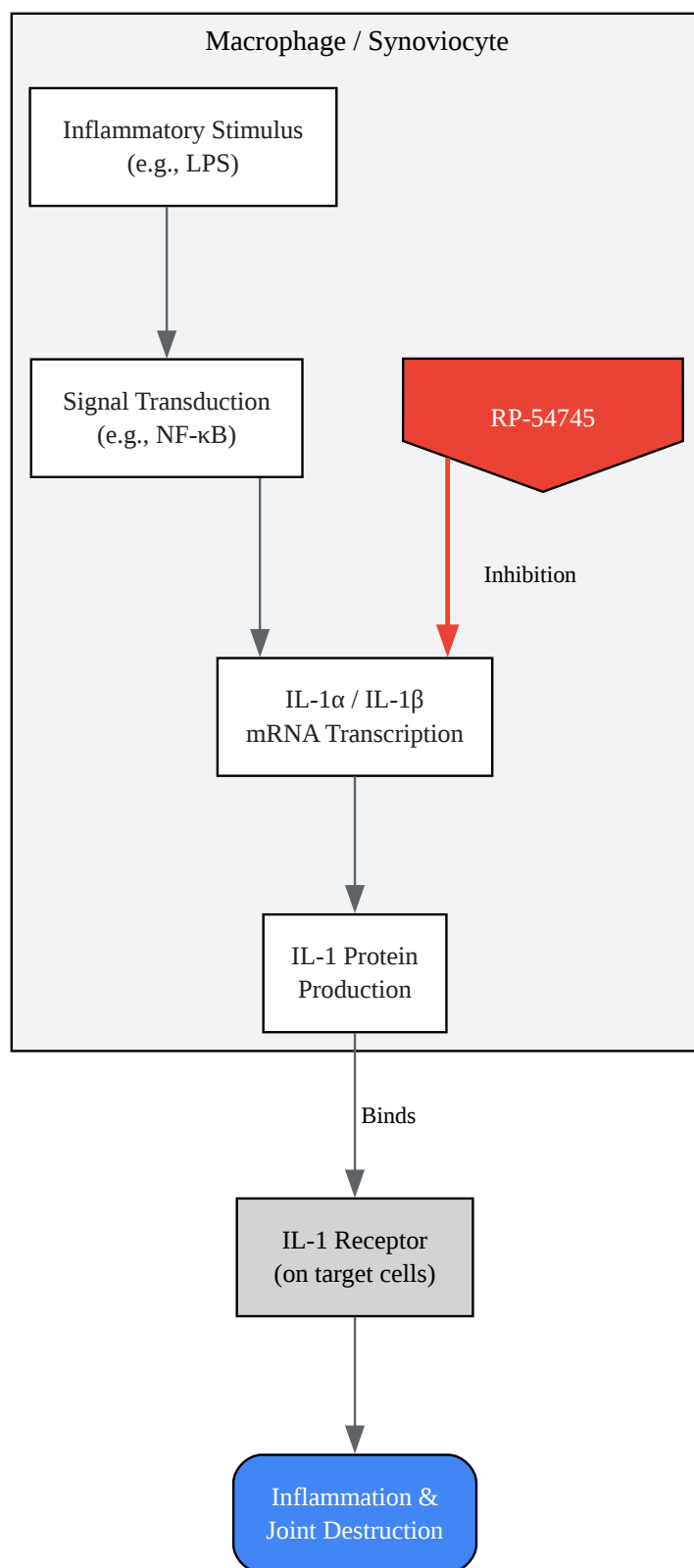
Mechanisms of Action and Signaling Pathways

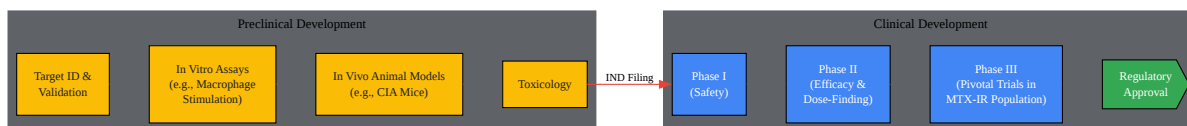
Understanding the distinct molecular targets of each compound is critical for evaluating their potential efficacy in patients who no longer respond to conventional therapy.

1.1 Methotrexate and Mechanisms of Resistance

Methotrexate's primary anti-inflammatory effects are attributed to its role as a folate antagonist and its ability to increase extracellular adenosine levels.^[3] It inhibits dihydrofolate reductase (DHFR) and other key enzymes in folate metabolism.^[3] Resistance can emerge through several mechanisms, including decreased intracellular polyglutamylation of MTX, which reduces its retention within the cell, or an increase in drug efflux pumps that actively remove it.^[4]







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References

- 1. The advances of methotrexate resistance in rheumatoid arthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Methotrexate Mechanism in Treatment of Rheumatoid Arthritis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. archive.jpma.org.pk [archive.jpma.org.pk]
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